

Personal protective equipment for handling 3-Amino-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Amino-4-methoxybenzaldehyde

Cat. No.: B1283374

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Essential Safety and Handling Guide for 3-Amino-4-methoxybenzaldehyde

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Amino-4-methoxybenzaldehyde**. The information is compiled from safety data sheets of structurally similar aromatic aldehydes and general chemical safety guidelines.

Personal Protective Equipment (PPE)

When handling **3-Amino-4-methoxybenzaldehyde**, a comprehensive personal protective equipment strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Rationale
Eyes/Face	Chemical safety goggles with side shields or a full-face shield. [1]	Protects against splashes and airborne particles. Standard safety glasses are not sufficient.
Skin	Chemical-resistant gloves (Nitrile or Butyl rubber are recommended for aldehydes). [1] A fully buttoned lab coat or chemical-resistant apron.	Prevents skin contact, which can cause irritation. Latex gloves are not recommended as they offer poor protection against aldehydes. [1]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. [2] If ventilation is inadequate or there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [1]	Aldehyde vapors can be toxic if inhaled and may cause respiratory irritation. [1][3]
Feet	Closed-toe shoes.	Protects feet from spills.

Operational and Disposal Plans

Handling and Storage:

- Handling: Always handle **3-Amino-4-methoxybenzaldehyde** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#) Avoid breathing dust or vapors and prevent contact with skin and eyes.[\[2\]\[4\]](#) Wash hands thoroughly after handling.[\[4\]\[5\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[5\]\[6\]](#) Some sources suggest storing under nitrogen.[\[7\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[6\]](#)

- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[6\]](#) If irritation persists, seek medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.

Spill and Disposal:

- Spill: In case of a spill, wear appropriate PPE, and if it is a solid, sweep it up, avoiding dust formation.[\[2\]](#) If it is a liquid, absorb it with an inert material such as sand or vermiculite.[\[8\]](#) Place the spilled material into a suitable, labeled container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[\[9\]](#) Do not dispose of down the drain.[\[3\]\[6\]](#)

Quantitative Data

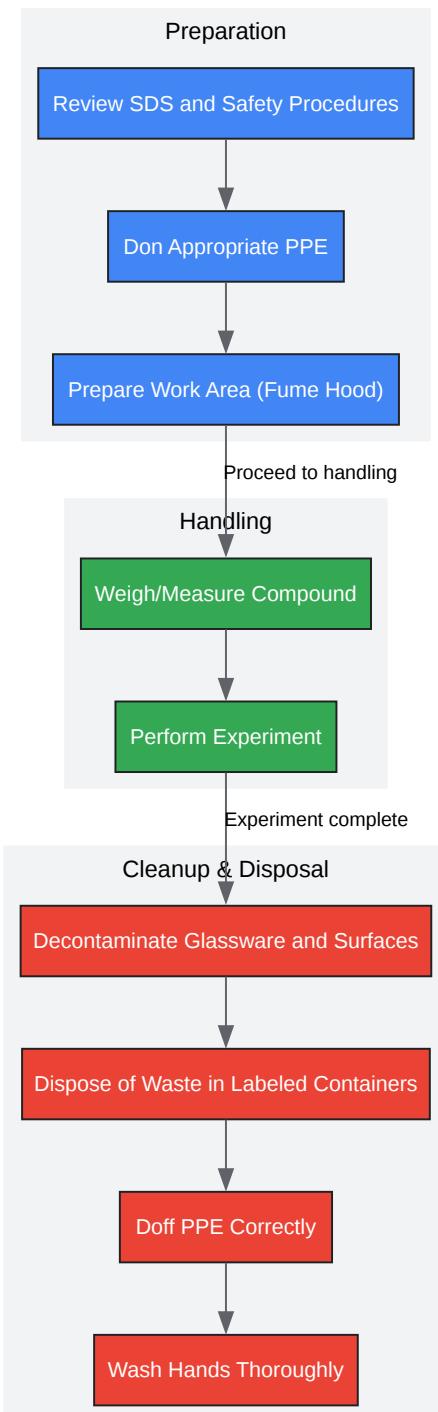
The following table summarizes the known physical and chemical properties of **3-Amino-4-methoxybenzaldehyde**.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[7] [10]
Molecular Weight	151.16 g/mol	[7]
CAS Number	351003-10-6	[7] [11]
Purity	≥98%	[7]
Storage Temperature	4°C, stored under nitrogen	[7]

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **3-Amino-4-methoxybenzaldehyde** from preparation to disposal.

Safe Handling Workflow for 3-Amino-4-methoxybenzaldehyde



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Caption: A flowchart illustrating the key steps for the safe handling of **3-Amino-4-methoxybenzaldehyde**.

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